

Preparation of Benodanil Analytical Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: Benodanil

Cat. No.: B1667995

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, handling, and quality control of **Benodanil** analytical standards. The protocols are intended for use in analytical laboratories for research, quality control, and drug development purposes.

Introduction

Benodanil (2-iodo-N-phenylbenzamide) is a systemic fungicide belonging to the benzanilide class.^[1] It functions by inhibiting the succinate dehydrogenase (SDH) enzyme (EC 1.3.5.1) in the mitochondrial respiratory chain, disrupting the fungal metabolic process.^{[1][2]} Accurate quantification of **Benodanil** in various matrices is crucial for residue analysis, formulation development, and metabolic studies. The preparation of a precise and stable analytical standard is a prerequisite for achieving reliable and reproducible analytical results.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Benodanil** is essential for the correct preparation and storage of its analytical standard.

Property	Value	Reference
CAS Number	15310-01-7	[1]
Molecular Formula	C13H10INO	[1]
Molecular Weight	323.13 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	137 °C	
Solubility	Water: 20 mg/L (20 °C) Acetone: 4.01E5 ppm (20 °C) Chloroform: 7.7E4 ppm (20 °C) Ethanol: 9.3E4 ppm (20 °C) Ethyl Acetate: 1.20E5 ppm (20 °C) DMSO: Soluble	

Experimental Protocols

Preparation of Benodanil Stock Standard Solution (1000 µg/mL)

This protocol describes the preparation of a primary stock solution of **Benodanil**.

Materials:

- **Benodanil** analytical standard (PESTANAL®, neat)
- Acetonitrile (HPLC grade)
- Volumetric flask (100 mL, Class A)
- Analytical balance (readable to 0.01 mg)
- Spatula
- Weighing paper

- Pipettes
- Amber glass vial with screw cap for storage

Procedure:

- Accurately weigh approximately 100 mg of **Benodanil** analytical standard onto a weighing paper using an analytical balance.
- Carefully transfer the weighed **Benodanil** into a 100 mL Class A volumetric flask.
- Add approximately 70 mL of acetonitrile to the volumetric flask.
- Sonicate the flask for 10-15 minutes to ensure complete dissolution of the **Benodanil**.
- Allow the solution to return to room temperature.
- Add acetonitrile to the volumetric flask up to the calibration mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Transfer the stock solution to a labeled amber glass vial for storage.

Calculation:

Preparation of Working Standard Solutions

This protocol describes the preparation of a series of working standard solutions for calibration purposes.

Materials:

- **Benodanil** stock standard solution (1000 µg/mL)
- Acetonitrile (HPLC grade)
- Volumetric flasks (10 mL, Class A)
- Pipettes

Procedure:

- Prepare a series of dilutions from the stock solution to create working standards at the desired concentrations (e.g., 0.1, 0.5, 1.0, 5.0, 10.0 µg/mL).
- To prepare a 10 µg/mL working standard, for example, pipette 100 µL of the 1000 µg/mL stock solution into a 10 mL volumetric flask.
- Dilute to the mark with acetonitrile.
- Stopper the flask and invert several times to mix thoroughly.
- Repeat this process for each desired concentration.

Working Standard Concentration (µg/mL)	Volume of Stock Solution (1000 µg/mL) to be Diluted to 10 mL
0.1	10 µL
0.5	50 µL
1.0	100 µL
5.0	500 µL
10.0	1.0 mL

Quality Control

Analytical quality control procedures are essential to ensure the accuracy and reliability of the prepared standards.

- Purity: The purity of the neat **Benodanil** analytical standard should be confirmed by the Certificate of Analysis (CoA) provided by the supplier.
- Identity: The identity of the standard can be confirmed using techniques such as mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.

- **Concentration Verification:** The concentration of the stock solution should be verified by comparing it against a second, independently prepared stock solution.
- **Stability:** The stability of the stock and working solutions should be monitored over time. Store solutions under recommended conditions and re-evaluate their concentration at regular intervals.

Storage and Handling

Proper storage and handling are critical to maintain the integrity of the **Benodanil** analytical standards.

- **Neat Standard:** Store the neat **Benodanil** analytical standard in a cool, dry, and dark place. The PESTANAL® standard has a limited shelf life, and the expiry date on the label should be observed.
- **Stock and Working Solutions:** Store the prepared solutions in amber glass vials at 2-8 °C to protect them from light and minimize solvent evaporation. Under these conditions, the solutions are expected to be stable for several months.

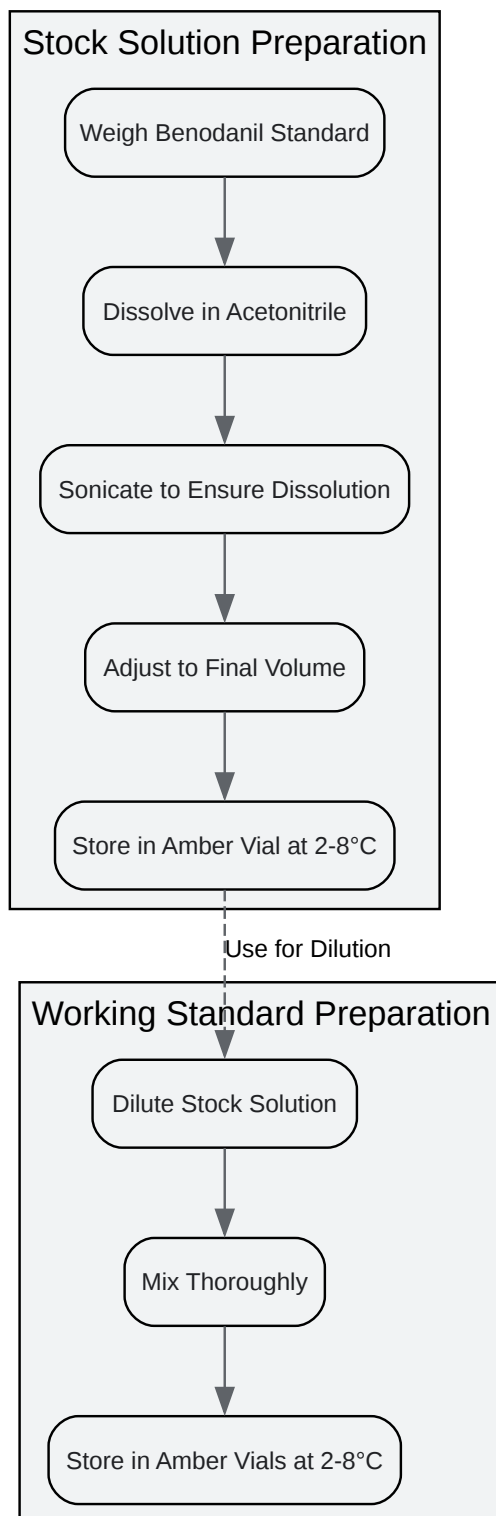
Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **Benodanil** and organic solvents.
- Perform all weighing and solution preparation in a well-ventilated fume hood.
- Consult the Safety Data Sheet (SDS) for **Benodanil** for detailed safety information.

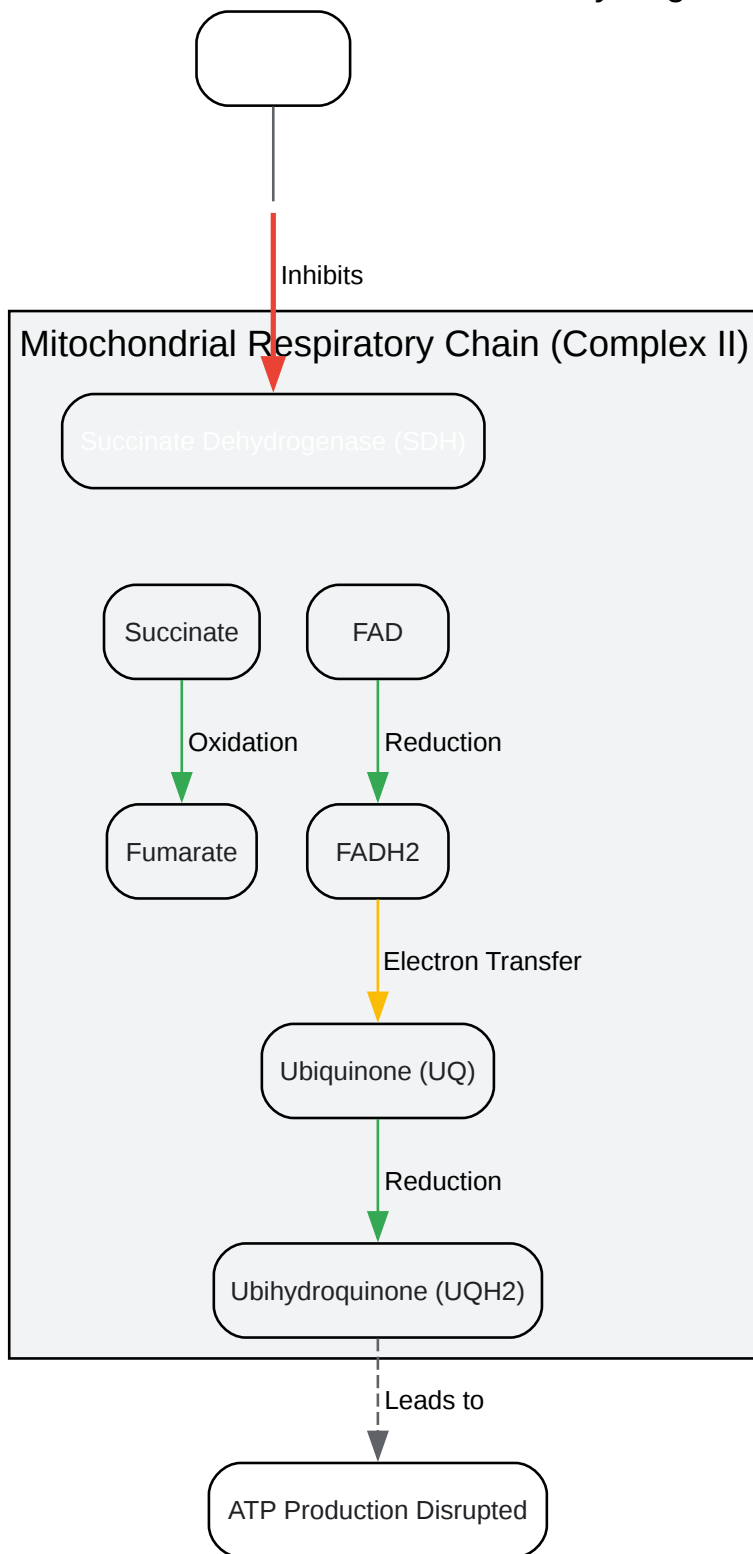
Visualizations

The following diagrams illustrate the experimental workflow for preparing the analytical standard and the signaling pathway of **Benodanil** as a succinate dehydrogenase inhibitor.

Workflow for Benodanil Analytical Standard Preparation



Benodanil Mechanism of Action: Succinate Dehydrogenase Inhibition

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References

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- 2. Synthesis and Biological Evaluation of Novel Benodanil-Heterocyclic Carboxamide Hybrids as a Potential Succinate Dehydrogenase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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